

Essential Guide to the Safe Disposal of (S)-NODAGA-tris(t-Bu ester)

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Compound of Interest

Compound Name: (S)-NODAGA-tris(t-Bu ester)

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to Safety and Compliance

The proper handling and disposal of specialized chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **(S)-NODAGA-tris(t-Bu ester)**, a chelating agent commonly used in biomedical research and drug development. Adherence to these procedures will minimize risks to personnel and the environment.

(S)-NODAGA-tris(t-Bu ester) is classified as a substance that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Therefore, meticulous care must be exercised throughout the handling and disposal process.

Summary of Key Safety and Handling Data

For quick reference, the following table summarizes essential information for handling **(S)-NODAGA-tris(t-Bu ester)**.

Parameter	Information	Source(s)
Chemical Name	(S)-4-(4,7-Bis(2-(tert-butoxy)-2-oxoethyl)-1,4,7-triazon-1-yl)-5-(tert-butoxy)-5-oxopentanoic acid	[2]
CAS Number	438553-50-5	[1][2][3]
Molecular Formula	C27H49N3O8	[1][3]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
GHS Precautionary Statements	P261, P280, P301+P312, P302+P352, P305+P351+P338	[1]
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.	[4]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), lab coat, and appropriate respiratory protection if dust is generated.	[4]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the approved procedure for the disposal of **(S)-NODAGA-tris(t-Bu ester)** waste, including pure compound, contaminated solutions, and contaminated labware.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Always handle **(S)-NODAGA-tris(t-Bu ester)** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.^[4]
- Avoid generating dust when handling the solid form of the compound.^[4]

2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **(S)-NODAGA-tris(t-Bu ester)** waste, including residual amounts in original containers and contaminated disposable items (e.g., weighing paper, pipette tips), in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **(S)-NODAGA-tris(t-Bu ester)** in a separate, designated hazardous waste container for organic or chemical waste.
- Incompatible Wastes: Do not mix **(S)-NODAGA-tris(t-Bu ester)** waste with other incompatible waste streams.

3. Waste Container Labeling:

- The hazardous waste container must be clearly and accurately labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**(S)-NODAGA-tris(t-Bu ester)**"
 - The CAS number: "438553-50-5"
 - The primary hazards (e.g., "Irritant," "Harmful")
 - The date of waste accumulation.

4. Spill Management:

- In the event of a spill, evacuate the immediate area and ensure adequate ventilation.

- Wearing appropriate PPE, carefully sweep up any solid material, avoiding dust generation, and place it in the designated hazardous waste container.[4]
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place the absorbent material into the hazardous waste container.
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

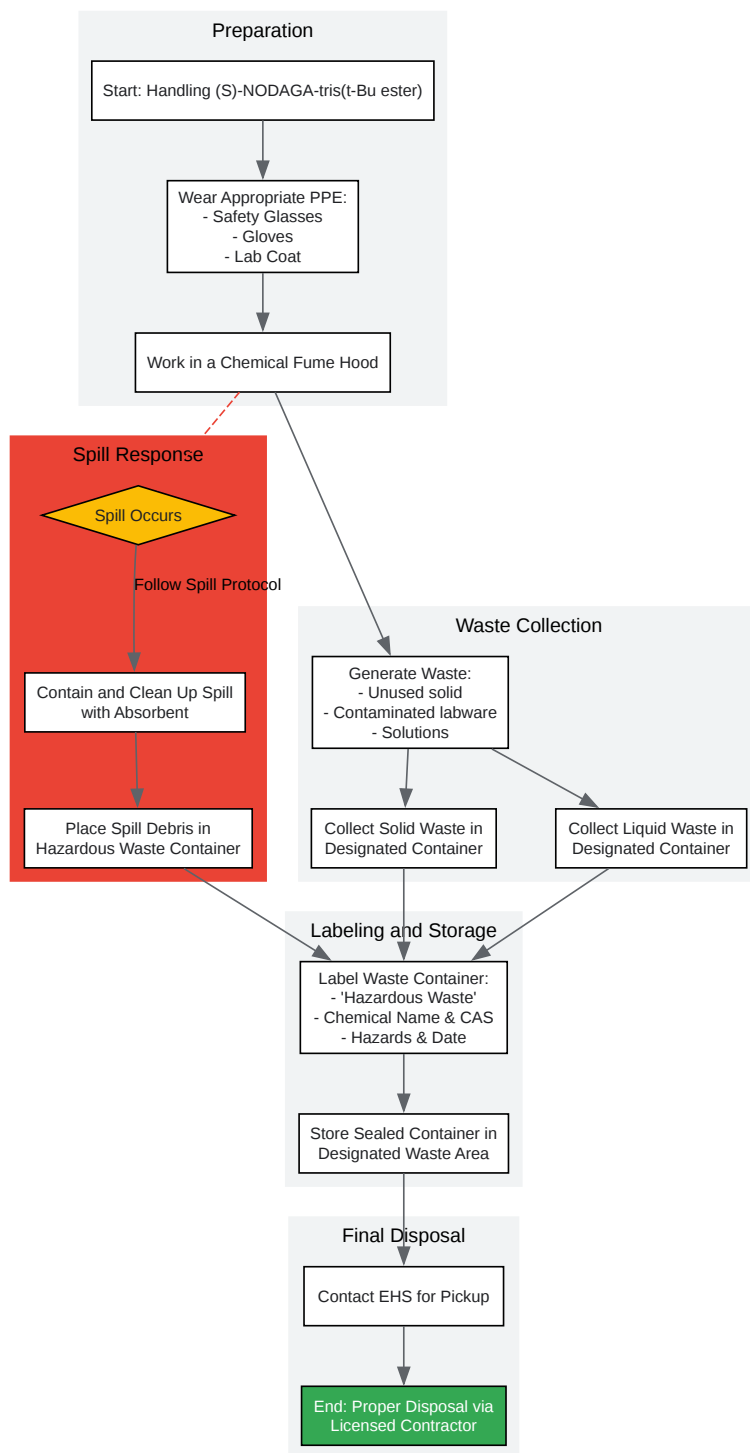
5. Final Disposal:

- Store the sealed and labeled hazardous waste container in a designated, secure waste accumulation area, away from incompatible materials.
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[4]
- Crucially, do not discharge **(S)-NODAGA-tris(t-Bu ester)** or its solutions into the sewer system or general trash.[4] As a chelating agent, it has the potential to persist in the environment and mobilize heavy metals.[5][6][7]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **(S)-NODAGA-tris(t-Bu ester)**.

Disposal Workflow for (S)-NODAGA-tris(t-Bu ester)

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